

# Diiodoacetylene: A Comprehensive Technical Guide on its Discovery, Synthesis, and Properties

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## Compound of Interest

Compound Name: Diiodoacetylene

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## Abstract

**Diiodoacetylene** ( $C_2I_2$ ) is a linear, volatile, and highly reactive organoiodine compound with the structure  $I-C\equiv C-I$ . First synthesized in the late 19th century, it has garnered interest for its unique chemical properties and potential applications in organic synthesis and materials science. This technical guide provides a comprehensive overview of the discovery and history of **diiodoacetylene**, detailed experimental protocols for its synthesis, a compilation of its key quantitative data, and a discussion of its chemical reactivity and handling precautions.

## Discovery and Historical Context

The history of **diiodoacetylene** is intertwined with the early explorations of acetylene chemistry. While the exact date of its first synthesis is not definitively documented, early investigations into the reactions of acetylene with halogens laid the groundwork.

A significant early method for the preparation of **diiodoacetylene** involved the reaction of calcium carbide ( $CaC_2$ ) with iodine.<sup>[1]</sup> Henri Moissan, a Nobel laureate known for his work on fluorine and the development of the electric arc furnace, extensively studied the reactions of calcium carbide, paving the way for acetylene chemistry.<sup>[2][3][4]</sup> Although Moissan's direct involvement in **diiodoacetylene** synthesis is not explicitly detailed in the provided search

results, his foundational work with calcium carbide was crucial for subsequent developments.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>

Another historical synthesis route involved the reaction of silver acetylide with iodine.<sup>[5]</sup> This method, while effective, presented significant safety hazards due to the explosive nature of silver acetylide.

The early synthesis and characterization of **diiodoacetylene** were challenging due to its instability and propensity to explode upon heating or mechanical shock.<sup>[6]</sup><sup>[7]</sup> It is a white, volatile solid that is soluble in organic solvents.<sup>[6]</sup>

## Synthesis of Diiodoacetylene

Several methods have been developed for the synthesis of **diiodoacetylene**. Below are detailed protocols for some of the key methods.

### Synthesis from Calcium Carbide and Iodine

This historical method is notable for its use of readily available starting materials.

Experimental Protocol:

Warning: This reaction should be performed in a well-ventilated fume hood with appropriate safety precautions, including a blast shield, due to the potential for explosion.

Materials:

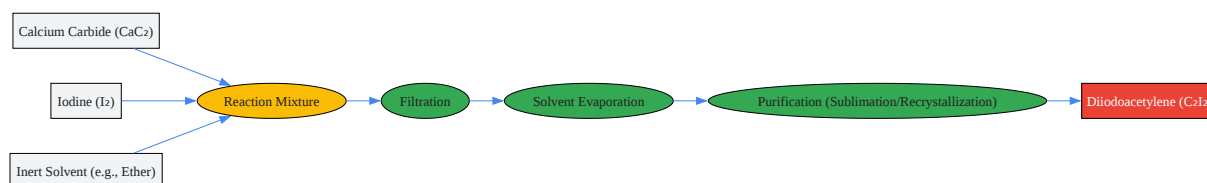
- Calcium Carbide ( $\text{CaC}_2$ )
- Iodine ( $\text{I}_2$ )
- Solvent (e.g., diethyl ether)

Procedure:

- In a reaction flask equipped with a stirrer and a reflux condenser, suspend finely powdered calcium carbide in an inert solvent such as diethyl ether.

- Slowly add a solution of iodine in the same solvent to the calcium carbide suspension with vigorous stirring.
- The reaction is exothermic and should be cooled in an ice bath to maintain a controlled temperature.
- After the addition of iodine is complete, continue stirring the mixture for several hours at room temperature.
- Filter the reaction mixture to remove unreacted calcium carbide and calcium iodide byproduct.
- Carefully evaporate the solvent from the filtrate under reduced pressure to obtain crude **diiodoacetylene**.
- The crude product can be purified by sublimation or recrystallization from a suitable solvent.

Logical Relationship of the Synthesis Process:



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Caption: Synthesis of **Diiodoacetylene** from Calcium Carbide.

## Synthesis via Iodination of an Acetylene Source (Dehn's Method)

A common laboratory preparation is a modified version of the method developed by Dehn.<sup>[7]</sup> This procedure involves the in-situ generation of hypoiodite, which then reacts with acetylene.

#### Experimental Protocol:

Warning: **Diiodoacetylene** is toxic and a shock, heat, and friction-sensitive explosive.<sup>[7]</sup> This procedure must be carried out with extreme caution.

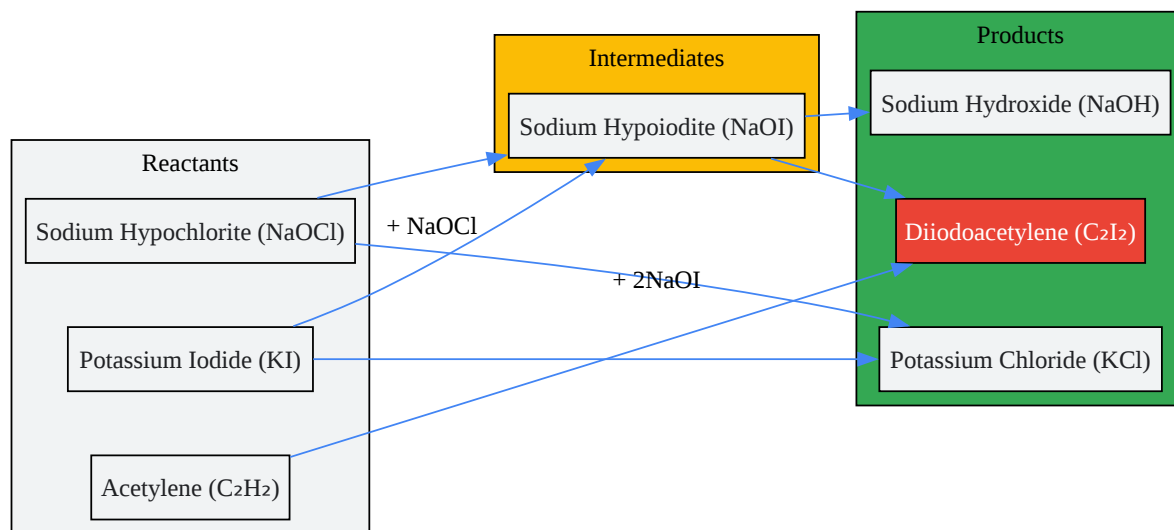
#### Materials:

- Potassium iodide (KI)
- Distilled water
- Sodium hypochlorite solution (12.5%)
- Acetylene gas (generated from calcium carbide and water)

#### Procedure:

- Dissolve 3 g of potassium iodide in 40 mL of distilled water in a 100 mL measuring cylinder.<sup>[7]</sup>
- Bubble a steady stream of acetylene gas, generated from the reaction of calcium carbide with water, through the potassium iodide solution.<sup>[7]</sup>
- Slowly add a 12.5% solution of sodium hypochlorite to the bubbling solution. The solution will turn reddish-amber and then pale yellow.<sup>[7]</sup>
- Continue the slow addition of the hypochlorite solution until a flocculent white precipitate of **diiodoacetylene** forms and the addition of hypochlorite no longer results in a yellow color.<sup>[7]</sup>
- Filter the precipitate and wash it with cold water.<sup>[7]</sup>
- Dry the product in a dark place as it is light-sensitive. Due to its volatility, it should be stored in a covered container.<sup>[7]</sup>

#### Reaction Pathway:



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Caption: Reaction pathway for the synthesis of **diiodoacetylene** via Dehn's method.

## Quantitative Data

A summary of the key quantitative data for **diiodoacetylene** is presented in the tables below.

## Physical and Thermodynamic Properties

Property	Value	Reference(s)
Molecular Formula	C <sub>2</sub> I <sub>2</sub>	[6]
Molar Mass	277.831 g·mol <sup>-1</sup>	[6]
Appearance	White, volatile solid	[6]
Density	3.43 g/cm <sup>3</sup>	[6]
Melting Point	81-82 °C	[7]
Boiling Point	Explodes above 80 °C	[6]
Enthalpy of Formation (ΔfH°)	460.2 ± 8.4 kJ/mol	[8]

## Structural and Spectroscopic Data

Property	Value	Reference(s)
Molecular Structure	Linear (I-C≡C-I)	[6]
C-I Bond Length	~2.00 Å	
C≡C Bond Length	~1.20 Å	
Symmetry	D <sub>∞h</sub>	
Vibrational Frequencies (cm <sup>-1</sup> )	$\nu_1(\Sigma g^+)$ : ~183 (Raman), $\nu_2(\Sigma g^+)$ : ~2102 (Raman), $\nu_3(\Sigma u^+)$ : ~310 (IR), $\nu_4(\Pi g)$ : ~105 (Raman), $\nu_5(\Pi u)$ : ~270 (IR)	[9][10]

## Chemical Reactivity and Handling

**Diiodoacetylene** is a highly reactive compound. Its primary hazard is its explosive nature, being sensitive to heat, shock, and friction.[6][7] It is also reported to be toxic.[7]

It acts as a strong halogen bond donor, a property that has been explored in crystal engineering.[6][11] The iodine atoms in **diiodoacetylene** can participate in halogen bonding interactions with Lewis bases.

Reactions involving **diiodoacetylene** should always be conducted on a small scale with appropriate safety measures in place, including the use of a blast shield and personal protective equipment. Due to its volatility and light sensitivity, it should be stored in a cool, dark, and well-ventilated area in a tightly sealed container.[7]

## Conclusion

**Diiodoacetylene** remains a compound of significant interest due to its unique structural and electronic properties. While its synthesis and handling require considerable care due to its instability, it serves as a valuable building block in specialized areas of chemical synthesis and materials science. This guide has provided a comprehensive overview of its history, detailed synthetic procedures, and key physical and chemical data to aid researchers in their exploration of this fascinating molecule.

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## References

- 1. Direct Synthesis of Organic Compounds Using Calcium Carbide as the Acetylene Source [manu56.magtech.com.cn]
- 2. Henri Moissan - Wikipedia [en.wikipedia.org]
- 3. Henri Moissan | Nobel Prize, Nobel Laureate, Fluorine | Britannica [britannica.com]
- 4. nobelprize.org [nobelprize.org]
- 5. Incendiary silver | Exhibition chemistry | RSC Education [edu.rsc.org]
- 6. Diiodoacetylene - Wikipedia [en.wikipedia.org]
- 7. sciencemadness.org [sciencemadness.org]
- 8. atct.anl.gov [atct.anl.gov]
- 9. pubs.aip.org [pubs.aip.org]
- 10. Vibrational Spectrum of Diiodoacetylene | Semantic Scholar [semanticscholar.org]

- 11. Diiodoacetylene: compact, strong ditopic halogen bond donor - CrystEngComm (RSC Publishing) [pubs.rsc.org]
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